

# Solubility of Ferrous Ammonium Sulfate: An In-depth Technical Guide

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## Compound of Interest

Compound Name: Ferrous ammonium sulfate

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This technical guide provides a comprehensive overview of the solubility of **ferrous ammonium sulfate** (Mohr's salt), a compound of significant interest in various scientific and industrial applications. This document presents quantitative solubility data, detailed experimental protocols for solubility determination, and a visual representation of the experimental workflow.

## Quantitative Solubility Data

**Ferrous ammonium sulfate**, with the chemical formula  $(\text{NH}_4)_2\text{Fe}(\text{SO}_4)_2 \cdot 6\text{H}_2\text{O}$ , is a double salt of ferrous sulfate and ammonium sulfate.<sup>[1]</sup> Its solubility is a critical parameter in its application as a laboratory reagent, in titrations, and in various manufacturing processes.<sup>[2][3]</sup> The following table summarizes the available quantitative data on the solubility of **ferrous ammonium sulfate** in water at various temperatures.

Solvent	Temperature (°C)	Solubility ( g/100 mL)
Water	0	12.5
Water	10	17.2
Water	20	26.4
Water	20	26.9[4]
Water	25	36.0
Water	30	33.0
Water	40	46.0
Water	50	32.56 (at 526 kPa)[5]
Water	80	73.0[4]

Note: The solubility data is for the hexahydrate form of **ferrous ammonium sulfate**.

## Solubility in Other Solvents

### Aqueous Acidic Solutions

**Ferrous ammonium sulfate** is soluble in dilute sulfuric acid.[1] The presence of sulfuric acid is often recommended when preparing aqueous solutions of Mohr's salt to prevent the hydrolysis of the ferrous ions and to inhibit their oxidation to ferric ions ( $\text{Fe}^{3+}$ ).[3] While quantitative data on the solubility in various concentrations of sulfuric acid and other acids like hydrochloric acid or nitric acid is not readily available in the literature, it is understood that the salt dissolves in these acidic media.

### Organic Solvents

**Ferrous ammonium sulfate** is generally considered insoluble in most organic solvents. It is explicitly stated to be insoluble in ethanol and acetone.[4][6] There is no readily available quantitative solubility data for other common organic solvents such as methanol or glycerol.

### Aqueous Salt Solutions

The solubility of **ferrous ammonium sulfate** in aqueous solutions containing other salts can be affected by the common ion effect. For instance, in a solution already containing sulfate or ammonium ions, the solubility of **ferrous ammonium sulfate** is expected to decrease. However, specific quantitative data on this effect is not widely published.

## Experimental Protocol for Solubility Determination

The following is a detailed methodology for the experimental determination of the solubility of **ferrous ammonium sulfate** in a given solvent.

### Principle

The solubility of a solid in a liquid at a specific temperature is determined by preparing a saturated solution at that temperature and then quantifying the amount of the solid dissolved in a known amount of the solvent. This can be achieved through various methods, including the gravimetric analysis of the residue after solvent evaporation or by observing the crystallization temperature of a solution with a known concentration.

### Apparatus and Reagents

- Apparatus:
  - Analytical balance ( $\pm 0.001$  g accuracy)
  - Constant temperature water bath or incubator
  - Beakers and Erlenmeyer flasks
  - Magnetic stirrer and stir bars
  - Thermometer or temperature probe
  - Volumetric flasks and pipettes
  - Filtration apparatus (e.g., Buchner funnel, filter paper)
  - Drying oven
  - Weighing dishes

- Reagents:
  - **Ferrous ammonium sulfate** hexahydrate (analytical grade)
  - Solvent of interest (e.g., deionized water, dilute sulfuric acid)

## Procedure

- Preparation of a Saturated Solution:
  1. Add an excess amount of **ferrous ammonium sulfate** to a known volume of the solvent in an Erlenmeyer flask. An excess is ensured when undissolved solid remains at the bottom of the flask.
  2. Place the flask in a constant temperature water bath set to the desired temperature.
  3. Stir the mixture vigorously using a magnetic stirrer for a sufficient period to ensure equilibrium is reached (e.g., 24-48 hours). The constant temperature must be maintained throughout this period.
- Sample Collection and Analysis:
  1. Once equilibrium is reached, turn off the stirrer and allow the undissolved solid to settle.
  2. Carefully withdraw a known volume of the clear supernatant (the saturated solution) using a pre-heated or pre-cooled pipette to the experimental temperature to avoid premature crystallization or dissolution.
  3. Transfer the collected sample to a pre-weighed weighing dish.
  4. Record the exact mass of the collected saturated solution.
- Gravimetric Determination of Solute Mass:
  1. Place the weighing dish containing the saturated solution in a drying oven set at a temperature that will evaporate the solvent without decomposing the **ferrous ammonium sulfate** (e.g., below 100°C).

2. Dry the sample to a constant weight. This is achieved when consecutive weighings, after further drying, show no significant change in mass.
3. Record the final mass of the dry **ferrous ammonium sulfate**.

## Calculation of Solubility

The solubility can be calculated using the following formula:

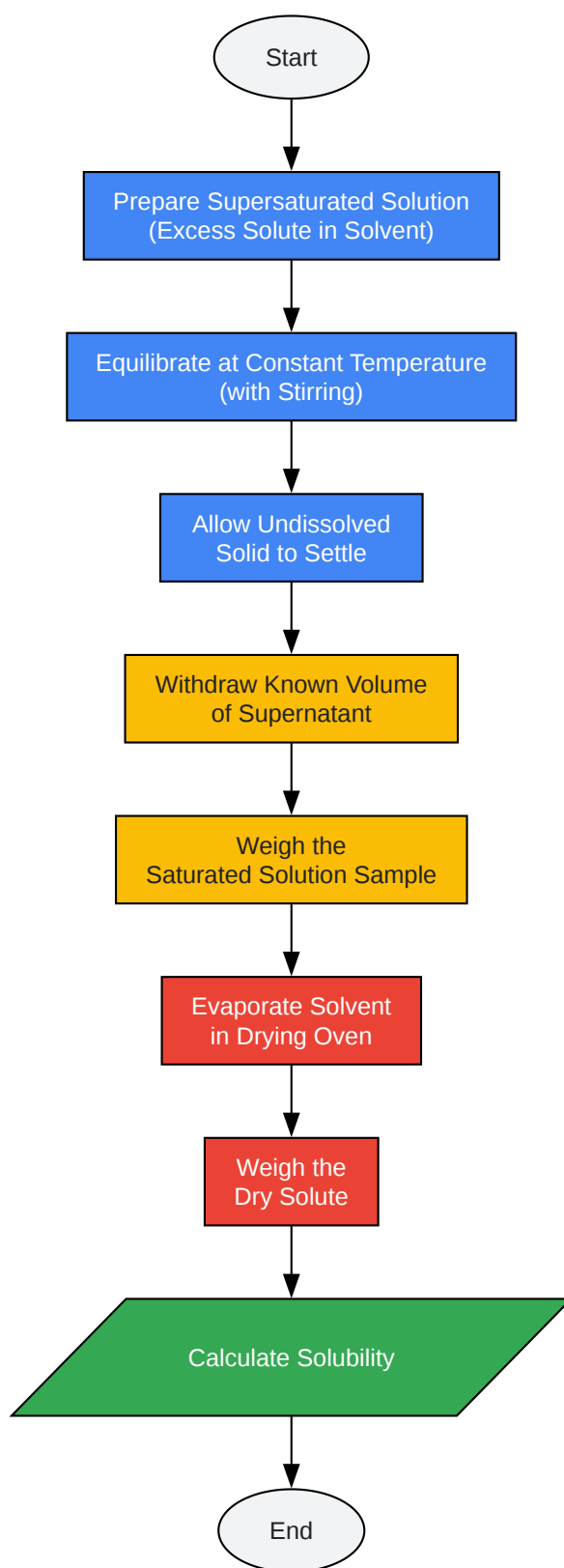
$$\text{Solubility (g/100 g solvent)} = \left[ \frac{\text{mass of dry solute}}{\text{mass of saturated solution} - \text{mass of dry solute}} \right] \times 100$$

## Safety Precautions

- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Handle **ferrous ammonium sulfate** in a well-ventilated area to avoid inhalation of any dust.
- Dispose of chemical waste according to institutional and local regulations.

## Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the experimental protocol for determining the solubility of **ferrous ammonium sulfate**.



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Caption: Experimental workflow for determining the solubility of **ferrous ammonium sulfate**.

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